

# Navigating the Safe Disposal of Valiolamine: A Procedural Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Valiolamine

Cat. No.: B116395

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of chemical compounds is a critical aspect of laboratory operations. This guide provides essential information and step-by-step procedures for the proper disposal of **Valiolamine**, a potent alpha-glucosidase inhibitor. Adherence to these guidelines is paramount for personnel safety and environmental protection.

**Valiolamine**, like many specialized chemical reagents, requires disposal as hazardous waste. It is imperative to follow the established protocols of your institution's Environmental Health and Safety (EHS) department or equivalent regulatory body. The following procedures are based on general best practices for chemical waste disposal and should be adapted to meet your specific institutional and local regulations.

## Valiolamine: Key Safety and Physical Data

A summary of quantitative data for **Valiolamine** is provided below to inform safe handling and disposal practices.

Property	Value	Source
CAS Number	83465-22-9	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C7H15NO5	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Physical Form	Solid	
Melting Point	146-148 °C	
Boiling Point	368.6 ± 42.0 °C at 760 mmHg	
Solubility	Soluble in water	<a href="#">[1]</a>
Storage Temperature	4°C, protect from light	
Hazard Statements	H302, H315, H319, H335	

Hazard Statement Key:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

## Standard Operating Procedure for Valiolamine Disposal

The disposal of **Valiolamine** must be managed through your institution's hazardous waste program.[\[6\]](#) The following steps outline a general protocol for this process.

### 1. Waste Identification and Classification:

- Treat all unused **Valiolamine** and any materials contaminated with it (e.g., personal protective equipment, absorbent materials, empty containers) as hazardous waste.[\[7\]](#)
- Consult your institution's EHS for specific waste classification.

## 2. Containerization:

- Use a designated, compatible, and leak-proof container for **Valiolamine** waste.[8][9] The original container, if in good condition, is often a suitable choice.[8]
- Ensure the container is clearly labeled as "Hazardous Waste." [6][9]
- The container must be kept securely closed except when adding waste.[8][9]

## 3. Labeling:

- Affix a completed hazardous waste tag to the container.[6] The label must include:
  - The full chemical name: "**Valiolamine**". Avoid abbreviations or chemical formulas.[6][9]
  - The quantity of waste.
  - The date of waste generation.[6]
  - The location of origin (e.g., laboratory, room number).[6]
  - The name and contact information of the principal investigator or responsible person.[6]
  - Appropriate hazard pictograms (e.g., harmful/irritant).[6]

## 4. Storage:

- Store the labeled hazardous waste container in a designated and secure "Satellite Accumulation Area" within the laboratory.[8]
- Segregate the **Valiolamine** waste from incompatible materials. For example, store it separately from acids and bases.[8]
- Ensure the storage area is inspected regularly for any signs of leakage.[8]

## 5. Disposal Request and Collection:

- Once the container is full or the waste is ready for disposal, submit a hazardous waste pickup request to your institution's EHS department.[6]

- Follow the specific procedures outlined by your EHS for submitting this request, which may involve completing an online or paper form.[\[6\]](#)
- Do not attempt to dispose of **Valiolamine** down the drain or in the regular trash.[\[6\]](#)[\[10\]](#)

#### Disposal of Empty Containers:

- An empty container that held **Valiolamine** must be triple-rinsed with a suitable solvent, such as water, given its solubility.[\[9\]](#)
- The rinsate from this process must be collected and disposed of as hazardous waste.[\[9\]](#)[\[11\]](#)
- After triple-rinsing, the container can typically be disposed of as regular trash, but you should first deface or remove the original label.[\[7\]](#) Always confirm this procedure with your EHS.

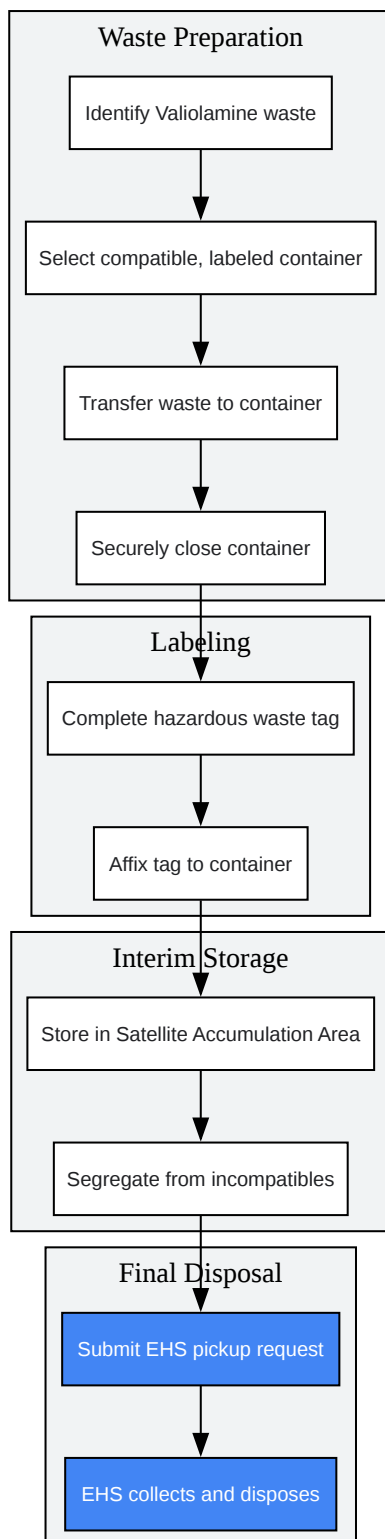
## Experimental Protocols

Specific experimental protocols for the disposal of **Valiolamine** are not detailed in publicly available literature. The standard and accepted protocol is to follow the general guidelines for chemical hazardous waste disposal as outlined above and mandated by regulatory bodies like the Environmental Protection Agency (EPA) through the Resource Conservation and Recovery Act (RCRA).[\[6\]](#)

## Valiolamine Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Valiolamine**.

## Valiolamine Disposal Workflow



[Click to download full resolution via product page](#)

Caption: Logical workflow for the proper disposal of **Valiolamine** waste.

This content is intended for informational purposes only and does not supersede the specific guidelines and regulations of your institution. Always consult your Environmental Health and Safety department for definitive procedures.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [guidechem.com]
- 2. Valiolamine | CAS#:83465-22-9 | Chemsrce [chemsrc.com]
- 3. 83465-22-9 CAS MSDS (Valiolamine) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. 1stsci.com [1stsci.com]
- 5. Valiolamine | 83465-22-9 [chemicalbook.com]
- 6. How to Dispose of Chemical Waste | Environmental Health and Safety | Case Western Reserve University [case.edu]
- 7. vumc.org [vumc.org]
- 8. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 9. campussafety.lehigh.edu [campussafety.lehigh.edu]
- 10. Hazardous Waste and Disposal - American Chemical Society [acs.org]
- 11. rtong.people.ust.hk [rtong.people.ust.hk]
- To cite this document: BenchChem. [Navigating the Safe Disposal of Valiolamine: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b116395#valiolamine-proper-disposal-procedures]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)